

Standard Operating Procedure for T140 Peptide Stock Solution Preparation

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

Application Notes

The **T140 peptide** is a potent and specific antagonist of the C-X-C chemokine receptor type 4 (CXCR4)[1]. Derived from polyphemusin II, a peptide found in the American horseshoe crab, T140 is a 14-amino acid peptide that plays a critical role in various research and therapeutic contexts[1]. Its primary mechanism of action involves blocking the binding of the natural ligand, stromal cell-derived factor-1 (SDF-1 α), to CXCR4. This inhibition disrupts downstream signaling pathways crucial for cell migration, proliferation, and survival[1].

Due to its targeted antagonism of the CXCR4 receptor, T140 has significant applications in several key areas of research:

- Anti-HIV Research: CXCR4 is a major co-receptor for T-tropic (X4) strains of HIV-1 to enter
 host cells. By blocking this receptor, T140 effectively inhibits the entry of these viral strains,
 making it a valuable tool in the study of HIV/AIDS and the development of novel antiviral
 therapies[1].
- Cancer Research: The CXCR4/SDF-1α axis is implicated in the metastasis of various cancers. By disrupting this pathway, T140 can inhibit the migration and invasion of cancer cells, offering a promising avenue for research into targeted cancer therapies[1].



Imaging Studies: Labeled with radioisotopes, T140 can be used as a probe for the non-invasive imaging of CXCR4 expression in tumors, aiding in cancer diagnosis and monitoring[1].

The preparation of a stable and accurately concentrated T140 stock solution is a critical first step for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the proper handling, reconstitution, and storage of lyophilized **T140 peptide**.

Physicochemical Properties and Storage Recommendations

A summary of the key properties of the **T140 peptide** and recommended storage conditions are provided in the table below. Adherence to these guidelines is crucial for maintaining the integrity and activity of the peptide.

Property	Value
Molecular Formula	C90H141N33O18S2
Molecular Weight	2037.4 g/mol [1][2]
Amino Acid Sequence	H-Arg-Arg-2Nal-Cys(1)-Tyr-Arg-Lys-D-Lys-Pro- Tyr-Arg-Cit-Cys(1)-Arg-OH[2]
Appearance	Lyophilized white powder
Storage (Lyophilized)	Store at -20°C to -80°C in a dry, dark environment.[3] Under these conditions, the lyophilized peptide can be stable for several years.
Storage (In Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[3] Solutions are generally stable for weeks to months at -20°C.

Signaling Pathway of CXCR4 Antagonism by T140



The following diagram illustrates the mechanism of T140 in blocking the CXCR4 signaling pathway.

Caption: T140 competitively inhibits SDF-1 α binding to CXCR4, blocking downstream signaling.

Experimental Protocol: T140 Peptide Stock Solution Preparation

This protocol details the steps for reconstituting lyophilized **T140 peptide** to create a stock solution. The amino acid sequence of T140 is rich in basic residues (Arginine and Lysine), indicating that it is a basic peptide. Basic peptides are generally soluble in acidic solutions. Therefore, an acidic solvent is recommended for reconstitution.

Materials:

- Lyophilized T140 peptide
- Sterile, nuclease-free water
- Glacial acetic acid
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation and Acclimation:
 - Before opening, allow the vial of lyophilized **T140 peptide** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of atmospheric



moisture, which can affect the stability of the peptide.

• Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.

Solvent Preparation:

- Prepare a 10% acetic acid solution by adding 1 part glacial acetic acid to 9 parts sterile, nuclease-free water.
- For a less acidic option, a 0.1% acetic acid solution can be prepared by diluting the 10% solution 1:100 with sterile, nuclease-free water.

Reconstitution:

- Carefully open the vial and add the desired volume of the prepared acidic solvent to achieve the target stock concentration (e.g., 1 mg/mL). It is advisable to start with a small amount of solvent and add more if needed.
- Gently swirl or vortex the vial to dissolve the peptide. Avoid vigorous shaking, as this can cause aggregation.
- If the peptide does not dissolve completely, sonication for a few minutes may aid in dissolution.

· Verification and Aliquoting:

- Visually inspect the solution to ensure it is clear and free of particulates. A clear solution indicates complete reconstitution.
- Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein binding microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the main stock undergoes.

Storage:

Store the aliquots at -20°C or -80°C for long-term storage.



Experimental Workflow for T140 Stock Solution Preparation

The following diagram outlines the workflow for the preparation of the **T140 peptide** stock solution.

Caption: Workflow for the reconstitution and storage of **T140 peptide**.

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- To cite this document: BenchChem. [Standard Operating Procedure for T140 Peptide Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1602424#standard-operating-procedure-for-t140-peptide-stock-solution-preparation]

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